

Safe Disposal of 1-Methoxy-3-trimethylsiloxy-1,3-butadiene (Danishefsky's Diene)

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Compound of Interest

Compound Name: 1-Methoxy-3-trimethylsiloxy-1,3-butadiene

Cat. No.: B1232917

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**, a flammable liquid and irritant. All personnel handling this chemical must adhere to the following procedures to ensure a safe laboratory environment and compliance with waste disposal regulations.

Key Safety and Physical Properties

A thorough understanding of the chemical's properties is critical for safe handling and disposal. The following table summarizes key quantitative data for **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**.

Property	Value	Citations
CAS Number	59414-23-2	[1]
Molecular Formula	C8H16O2Si	[2][3]
Molecular Weight	172.3 g/mol	[3]
Boiling Point	68-69 °C at 14 mmHg	[2][3]
Density	0.885 g/mL at 25 °C	[2][3]
Flash Point	59 °C (138.2 °F) - closed cup	[2]
Hazard Class	3 (Flammable Liquid)	[1]
UN Number	UN1993	[1]

Disposal Protocol

The primary method for the disposal of **1-Methoxy-3-trimethylsiloxy-1,3-butadiene** is through an approved hazardous waste disposal facility.[1][4] Adherence to local, state, and federal regulations is mandatory.[5] The following step-by-step protocol outlines the procedures for preparing the chemical for disposal.

Personal Protective Equipment (PPE) Required:

- Wear appropriate protective gloves, clothing, eye protection, and face protection.[1][4]
- Use a multi-purpose combination respirator cartridge (US) or equivalent.[2]

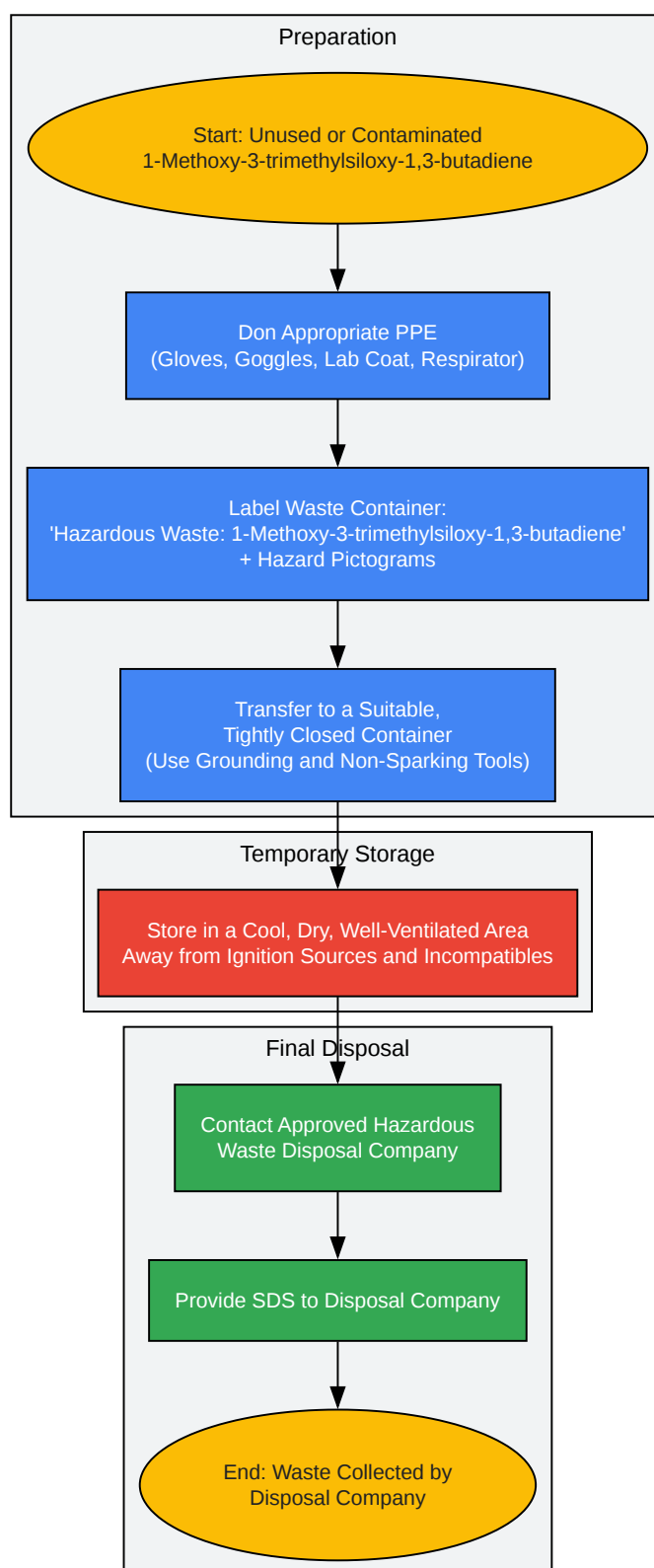
Disposal Steps:

- Labeling: Ensure the waste container is clearly and accurately labeled as "Hazardous Waste: **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**" and includes the appropriate hazard pictograms (flammable liquid, irritant).[2][6]
- Containment:
 - Place the chemical in a suitable, tightly closed container for disposal.[1]

- If transferring, ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[4\]](#)
- Use only non-sparking tools.[\[1\]](#)[\[4\]](#)
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#)
 - Keep the container refrigerated if possible and store under an inert atmosphere to maintain product quality, although this is more for storage of the reagent than for waste.[\[1\]](#)
 - Do not store with strong oxidizing agents or strong acids.[\[1\]](#)
- Waste Collection:
 - Arrange for pickup by a licensed hazardous waste disposal company.
 - Provide the company with the Safety Data Sheet (SDS) for **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**.
- Spill Management:
 - In case of a spill, remove all sources of ignition.[\[5\]](#)
 - Soak up the spill with an inert absorbent material.[\[1\]](#)
 - Use spark-proof tools and explosion-proof equipment for cleanup.[\[1\]](#)
 - Dispose of the absorbent material as hazardous waste following the same protocol.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**.



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Caption: Disposal workflow for **1-Methoxy-3-trimethylsiloxy-1,3-butadiene**.

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